

# validation of Methacycline hydrochloride analytical methods

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## Compound Focus: Methacycline Hydrochloride

CAS No.: 3963-95-9

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## Overview of an LC-MS/MS Method

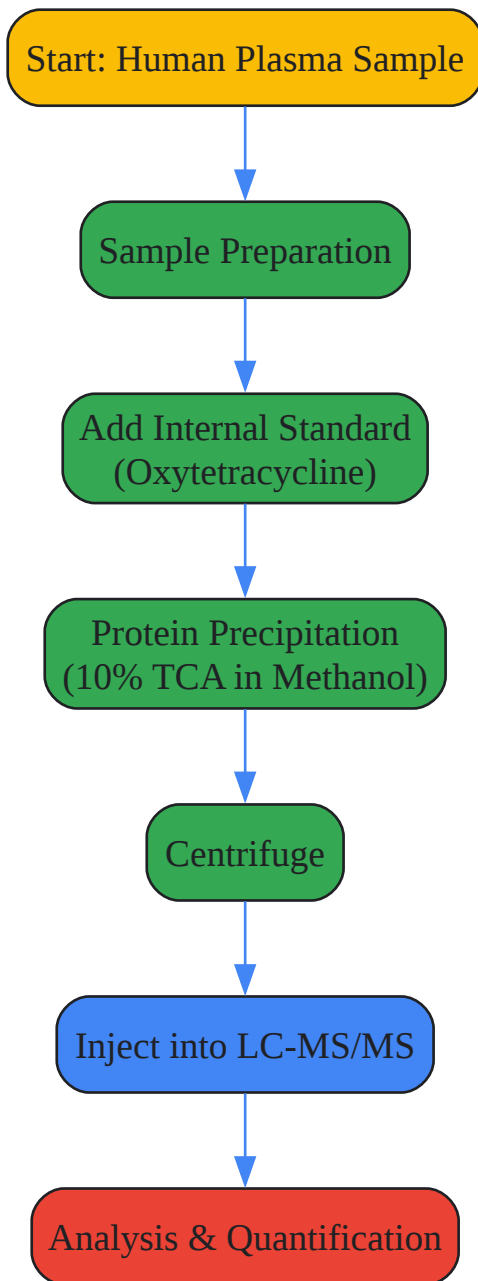
The most detailed methodological information comes from a 2005 study that developed a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for determining Methacycline in human plasma [1]. The key parameters of this method are summarized below.

Parameter	Details/Value
Analytical Technique	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) [1]
Application	Bioequivalence study of two 300 mg tablet formulations in 18 healthy volunteers [1]
Sample Matrix	Human plasma [1]
Sample Volume	0.5 mL [1]
Sample Preparation	Protein precipitation with 10% Trichloroacetic acid in methanol [1]
Internal Standard	Oxytetracycline [1]

Parameter	Details/Value
Lower Limit of Quantification (LLOQ)	5.0 ng/mL [1]
Chromatographic Run Time	3.6 minutes per sample [1]

## Detailed Experimental Protocol: LC-MS/MS

For researchers interested in implementing this specific method, the experimental workflow and conditions are detailed below.



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**Figure 1.** Experimental workflow for the determination of Methacycline in human plasma using LC-MS/MS.

### 1. Materials and Reagents:

- **Analytical Standard:** Methacycline (90.1% purity) [1].
- **Internal Standard (IS):** Oxytetracycline (92.4% purity) [1].
- **Solvents:** HPLC-grade methanol and analytical-grade formic acid [1].

- **Biological Matrix:** Drug-free human plasma [1].

## 2. Sample Preparation:

- The method used protein precipitation (PPT) for sample clean-up [1].
- To a 0.5 mL plasma sample, the internal standard was added.
- Proteins were precipitated using 10% trichloroacetic acid in methanol.
- The mixture was vortex-mixed and centrifuged, and the supernatant was injected into the LC-MS/MS system [1].

## 3. Instrumentation and Chromatographic Conditions:

- **Column:** A Hypersil BDS C8 column (150 × 4.6 mm, 5 μm) was used [1].
- **Mobile Phase:** A mixture of methanol and 0.1% formic acid in water (35:65, v/v) [1].
- **Flow Rate:** 1.0 mL/min [1].
- **Detection:** Tandem mass spectrometry with an electrospray ionization (ESI) source operating in positive ion mode [1].

## Key Validation Findings and Context

- **Advantages of the LC-MS/MS Method:** The developed method was validated and found to be **rapid, sensitive, and highly selective**, making it suitable for routine analysis of large batches of biological samples, such as in clinical studies [1].
- **Other Analytical Techniques:** While not detailed in the validation results, it is noted that Methacycline concentrations have also been determined using other techniques, including **microbiological assays, fluorimetry, and HPLC with UV detection** [1]. These older methods generally have poorer precision, accuracy, and selectivity compared to modern LC-MS/MS.
- **Formulation Considerations:** Earlier research into **Methacycline hydrochloride** capsules found that the **dissolution rate** was significantly affected by whether the capsules were filled with powder or granulate, with the powder form showing a decreased rate during storage [2]. This highlights an important factor for analytical scientists to consider during method development and product quality assessment.

## Research Recommendations

The search results indicate that a comprehensive, up-to-date comparison guide with full validation data for multiple methods is not readily available. To build a more complete guide, you may need to:

- **Consult Official Monographs:** Standards from pharmacopoeias like the USP, EP, or BP would be the primary source for officially recognized analytical methods and their validation criteria.
- **Conduct a Broader Literature Review:** A systematic search on scientific databases for stability-indicating HPLC methods or method validation studies specifically for **Methacycline hydrochloride** could yield more comparative data.
- **Focus on Your Formulation:** The optimal analytical method can depend on the formulation (e.g., tablet, capsule, API) and the intended purpose (e.g., dissolution testing, stability studies, bioequivalence).

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## References

1. Determination of methacycline in human plasma by liquid ... [sciencedirect.com]
2. [ Comparative evaluation of methacycline capsules...] hydrochloride [pubmed.ncbi.nlm.nih.gov]

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